

N4-Acetylsulfamethoxazole-d4 physical and chemical properties

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B564651

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An In-depth Technical Guide to N4-Acetylsulfamethoxazole-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **N4-Acetylsulfamethoxazole-d4**, a deuterated metabolite of the antibiotic sulfamethoxazole. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and metabolic studies.

Core Physical and Chemical Properties

N4-Acetylsulfamethoxazole-d4 is the N-acetylated metabolite of sulfamethoxazole in which four hydrogen atoms on the benzene ring have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated analogue.

Quantitative Data Summary

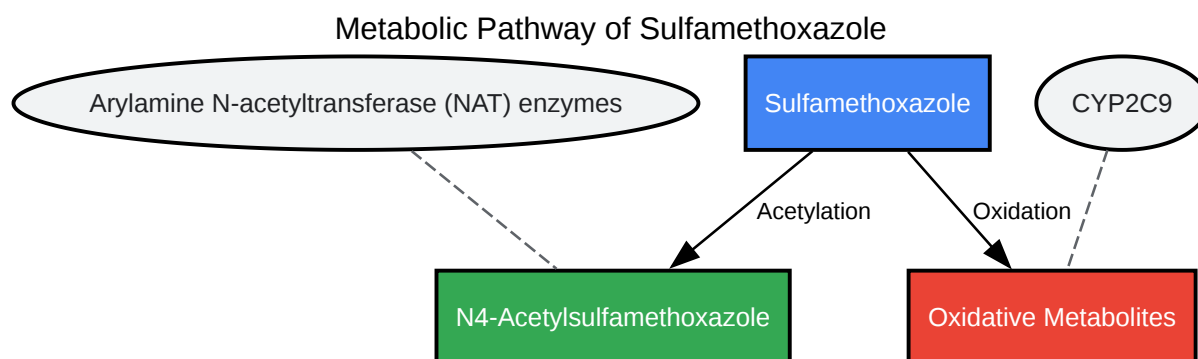
The key physical and chemical properties of **N4-Acetylsulfamethoxazole-d4** are summarized in the tables below.

Identifier	Value	Source
IUPAC Name	N-[2,3,5,6-tetradeuterio-4-[(5-methyl-1,2-oxazol-3-yl)sulfamoyl]phenyl]acetamide	[1]
CAS Number	1215530-54-3	[2]
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄ S	[3]
Molecular Weight	299.34 g/mol	[1][2]
Monoisotopic Mass	299.08778406 Da	[1]
Appearance	Light brown to brown solid	[3]

Property	Value	Notes
Melting Point	222°C (decomposes)	Data for non-deuterated N4-Acetylsulfamethoxazole. The melting point of the d4 analogue is expected to be very similar.
Solubility	Soluble in DMSO and Methanol (slightly).	[4]
Storage	Store at -20°C under an inert atmosphere.	[3][4]
Purity	≥98% (HPLC)	[5]

Metabolic Pathway of Sulfamethoxazole

N4-Acetylsulfamethoxazole-d4 is a direct metabolite of Sulfamethoxazole-d4. The metabolic pathway primarily involves N-acetylation. The diagram below illustrates the metabolic conversion of sulfamethoxazole to N4-acetylsulfamethoxazole.



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Caption: Metabolic conversion of Sulfamethoxazole.

Experimental Protocols

Quantification of Sulfamethoxazole using N4-Acetylsulfamethoxazole-d4 by LC-MS/MS

This section outlines a general experimental protocol for the quantification of sulfamethoxazole in biological matrices, such as serum or plasma, using **N4-Acetylsulfamethoxazole-d4** as an internal standard. This method is based on common practices in bioanalytical chemistry.^{[6][7]}

1. Preparation of Stock Solutions and Standards:

- Prepare a stock solution of sulfamethoxazole and **N4-Acetylsulfamethoxazole-d4** in methanol at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions of sulfamethoxazole by serially diluting the stock solution with a 50:50 mixture of methanol and water.
- Prepare a working internal standard solution of **N4-Acetylsulfamethoxazole-d4** at a suitable concentration (e.g., 100 ng/mL) in the same diluent.

2. Sample Preparation (Protein Precipitation):

- To 100 μ L of the biological sample (plasma, serum), add 20 μ L of the internal standard working solution.

- Add 300 μ L of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

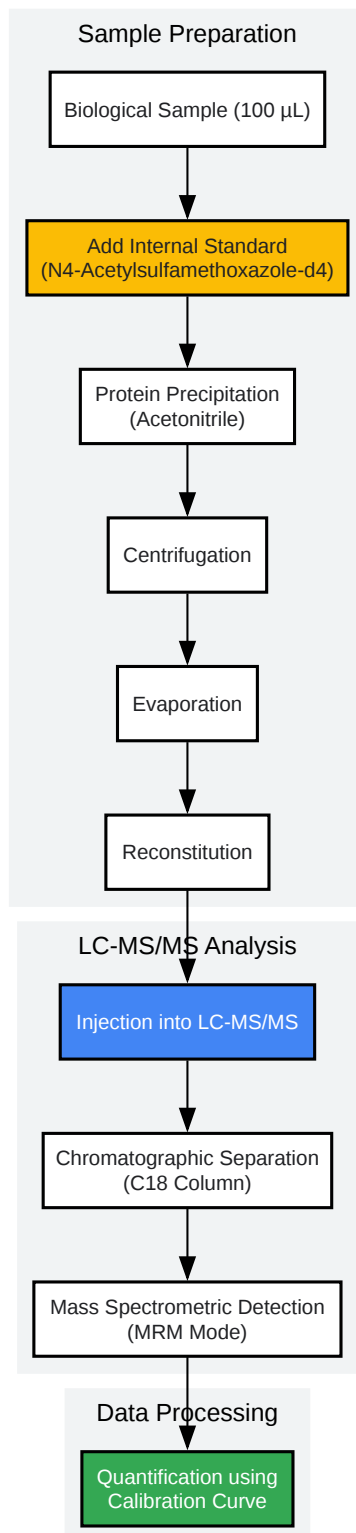
3. LC-MS/MS Conditions:

- Chromatographic Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 3.5 μ m particle size).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 μ L.
- Mass Spectrometry: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions: Monitor the specific precursor to product ion transitions for both sulfamethoxazole and **N4-Acetylsulfamethoxazole-d4**.

4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of sulfamethoxazole to **N4-Acetylsulfamethoxazole-d4** against the concentration of the sulfamethoxazole standards.
- Determine the concentration of sulfamethoxazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow for Sulfamethoxazole Quantification

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Caption: LC-MS/MS experimental workflow.

Conclusion

N4-Acetylsulfamethoxazole-d4 is a critical analytical tool for the accurate quantification of sulfamethoxazole in various biological matrices. Its physical and chemical properties are well-characterized, making it a reliable internal standard. The provided metabolic pathway and experimental workflow offer a foundational understanding for researchers in the field of drug metabolism and pharmacokinetics.

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